

# Solubility and stability of 3,4,5-Trimethoxybenzylamine

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## Compound of Interest

Compound Name: **3,4,5-Trimethoxybenzylamine**

Cat. No.: **B102388**

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An In-depth Technical Guide to the Solubility and Stability of **3,4,5-Trimethoxybenzylamine**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3,4,5-Trimethoxybenzylamine** is a key organic intermediate utilized in the synthesis of a variety of pharmacologically active molecules. Its chemical structure, which features a benzylamine core with three methoxy groups on the aromatic ring, makes it a versatile building block in medicinal chemistry and drug development. An understanding of its solubility and stability is paramount for its effective use in synthesis, formulation, and as a reference standard. This technical guide provides a comprehensive overview of the available data on the solubility and stability of **3,4,5-Trimethoxybenzylamine**, along with detailed experimental protocols for their evaluation.

## Physicochemical Properties

A summary of the key physicochemical properties of **3,4,5-Trimethoxybenzylamine** is provided in the table below.

Property	Value
CAS Number	18638-99-8 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>10</sub> H <sub>15</sub> NO <sub>3</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	197.23 g/mol <a href="#">[1]</a>
Appearance	Colorless to light yellow or light orange clear liquid <a href="#">[3]</a>
Density	1.155 g/mL at 25 °C <a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	121 °C at 0.05 mmHg <a href="#">[1]</a>
Refractive Index	n <sub>20/D</sub> 1.548 <a href="#">[1]</a> <a href="#">[2]</a>
pKa	9.25 ± 0.10 <a href="#">[2]</a>

## Solubility Profile

The solubility of **3,4,5-Trimethoxybenzylamine** is a critical parameter for its handling, reaction setup, and purification.

## Qualitative Solubility

Quantitative solubility data for **3,4,5-Trimethoxybenzylamine** in a range of solvents is not extensively available in published literature. However, based on its chemical structure (an organic amine) and information on structurally similar compounds, a qualitative solubility profile can be inferred.

Solvent	Qualitative Solubility	Reference
Water	Not miscible or difficult to mix	[4]
Aqueous Acid (e.g., 5% HCl)	Soluble (forms a protonated salt)	Inferred from amine chemistry[5]
Methanol	Likely Soluble	Inferred from related compounds[6]
Ethanol	Likely Soluble	Inferred from related compounds[6]
Acetone	Likely Soluble	Inferred from related compounds[6]
Toluene	Likely Soluble	Inferred from related compounds[6]
Chloroform	Likely Soluble	Inferred from related compounds[6]
Diethyl Ether	Likely Soluble	Inferred from amine chemistry

## Experimental Protocol for Solubility Determination

The following protocol outlines a general procedure for determining the solubility of **3,4,5-Trimethoxybenzylamine** in a given solvent.

Objective: To determine the approximate solubility of **3,4,5-Trimethoxybenzylamine** in various solvents at a specified temperature (e.g., 25 °C).

Materials:

- **3,4,5-Trimethoxybenzylamine**
- Selected solvents (e.g., water, methanol, ethanol, acetone, toluene)
- Glass vials with screw caps
- Analytical balance

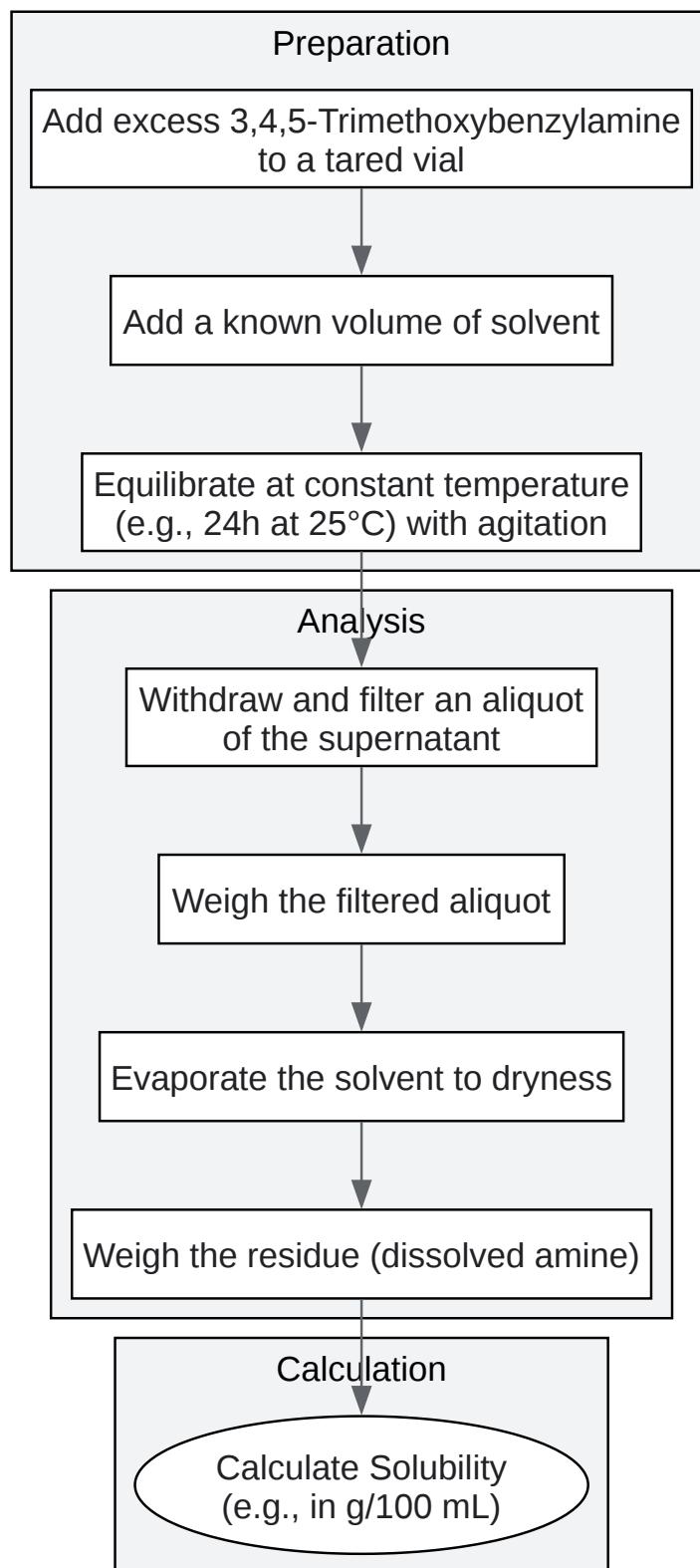
- Vortex mixer
- Constant temperature bath or shaker
- Pipettes and syringes
- Clarifying filters (e.g., 0.45  $\mu\text{m}$  PTFE)

**Methodology:**

- Preparation of Saturated Solution:
  - Add an excess amount of **3,4,5-Trimethoxybenzylamine** to a tared glass vial.
  - Record the initial mass of the amine.
  - Add a known volume of the selected solvent to the vial.
  - Tightly cap the vial and place it in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
  - Agitate the mixture for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached. Visually confirm that excess solid or liquid amine remains, indicating saturation.
- Sample Analysis:
  - Allow the vial to stand undisturbed at the set temperature for a short period to allow undissolved material to settle.
  - Carefully withdraw a known volume of the supernatant using a pipette, avoiding any undissolved amine.
  - Filter the collected supernatant through a 0.45  $\mu\text{m}$  filter to remove any fine particles.
  - Accurately weigh a clean, tared container.
  - Transfer the filtered solution to the tared container and record the mass of the solution.

- Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a suitable temperature until a constant weight of the dissolved amine is obtained.
- Record the final mass of the container with the residue.
- Calculation of Solubility:
  - Calculate the mass of the dissolved amine by subtracting the tare weight of the container from the final weight.
  - Solubility can be expressed in various units, such as g/100 mL or mg/mL, using the mass of the dissolved amine and the volume of the solvent used or the volume of the aliquot taken.

## Visualization of Solubility Determination Workflow

[Click to download full resolution via product page](#)**Workflow for determining the solubility of 3,4,5-Trimethoxybenzylamine.**

## Stability Profile

The stability of **3,4,5-Trimethoxybenzylamine** is crucial for its storage, handling, and application in multi-step syntheses where it may be exposed to various reagents and conditions.

### Known Stability Information

Condition	Observation
Air Exposure	Sensitive to air, suggesting potential for oxidation.
Incompatible Materials	Incompatible with strong oxidizing agents.

### Forced Degradation Studies (Stress Testing)

Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of a compound.<sup>[7][8]</sup> These studies involve subjecting the compound to stress conditions that are more severe than accelerated stability testing.<sup>[7]</sup>

### Experimental Protocol for Forced Degradation Studies

The following protocol describes a general procedure for conducting forced degradation studies on **3,4,5-Trimethoxybenzylamine**.

Objective: To investigate the stability of **3,4,5-Trimethoxybenzylamine** under various stress conditions and to identify potential degradation pathways.

Materials:

- **3,4,5-Trimethoxybenzylamine**
- Hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) solution (e.g., 3%)

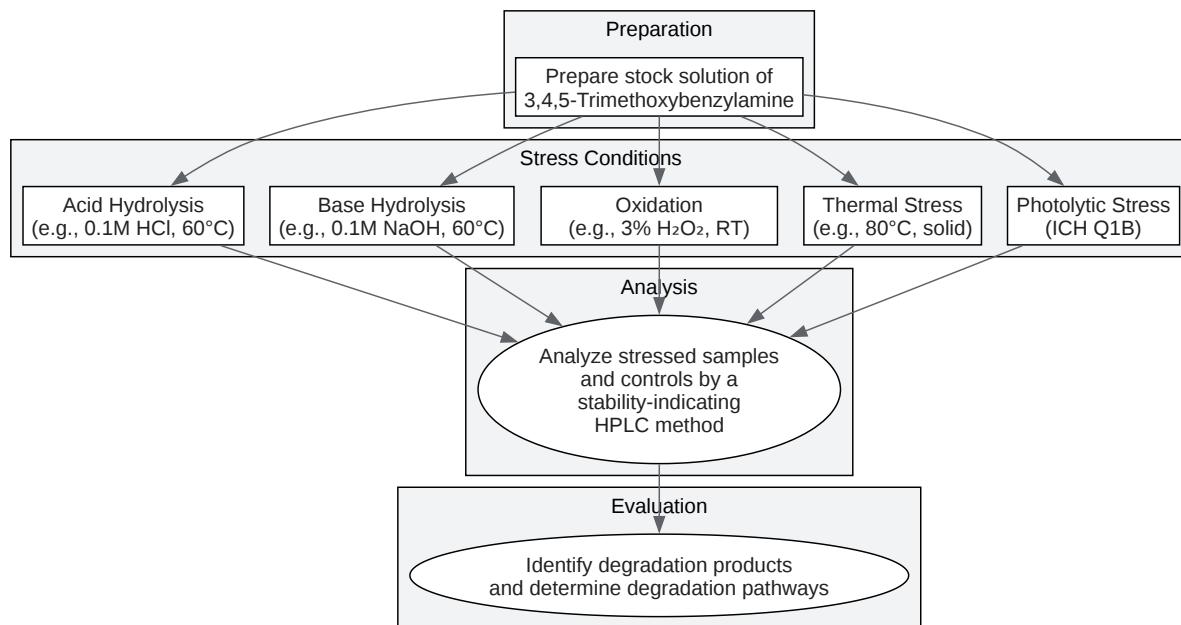
- High-purity water
- Methanol or acetonitrile (HPLC grade)
- Heating oven
- Photostability chamber
- pH meter
- HPLC system with a suitable detector (e.g., UV-Vis or PDA)

**Methodology:**

- Preparation of Stock Solution: Prepare a stock solution of **3,4,5-Trimethoxybenzylamine** in a suitable solvent (e.g., methanol or acetonitrile) at a known concentration (e.g., 1 mg/mL).
- Acid Hydrolysis:
  - Mix an aliquot of the stock solution with an equal volume of 0.1 M HCl.
  - Incubate the solution at an elevated temperature (e.g., 60 °C) for a specified period (e.g., 24 hours).
  - At various time points, withdraw samples, neutralize with an appropriate amount of 0.1 M NaOH, dilute with mobile phase, and analyze by HPLC.
- Base Hydrolysis:
  - Mix an aliquot of the stock solution with an equal volume of 0.1 M NaOH.
  - Incubate under the same conditions as the acid hydrolysis.
  - At various time points, withdraw samples, neutralize with 0.1 M HCl, dilute, and analyze by HPLC.
- Oxidative Degradation:
  - Mix an aliquot of the stock solution with an equal volume of 3% H<sub>2</sub>O<sub>2</sub>.

- Keep the solution at room temperature for a specified period, monitoring for degradation.
- Analyze samples by HPLC at various time points.
- Thermal Degradation:
  - Place a sample of neat **3,4,5-Trimethoxybenzylamine** in a vial in a heating oven at an elevated temperature (e.g., 80 °C) for a set duration.
  - Dissolve the stressed sample in a suitable solvent and analyze by HPLC.
- Photolytic Degradation:
  - Expose a sample of **3,4,5-Trimethoxybenzylamine** (both in solution and as a solid) to light in a photostability chamber according to ICH Q1B guidelines.
  - A control sample should be kept in the dark under the same temperature conditions.
  - Analyze the exposed and control samples by HPLC.
- HPLC Analysis:
  - Develop a stability-indicating HPLC method capable of separating the parent compound from any potential degradation products.
  - Analyze all stressed samples and compare the chromatograms to that of an unstressed control sample to identify and quantify any degradation.

## Visualization of Forced Degradation Study Workflow



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Workflow for a forced degradation study of **3,4,5-Trimethoxybenzylamine**.

## Conclusion

This technical guide provides foundational information on the solubility and stability of **3,4,5-Trimethoxybenzylamine**. While quantitative data is limited in the public domain, the provided qualitative profiles and detailed experimental protocols offer a strong framework for researchers and drug development professionals to effectively handle and evaluate this important chemical intermediate. The outlined procedures for solubility determination and forced degradation studies are critical for ensuring the successful application of **3,4,5-Trimethoxybenzylamine** in

synthetic chemistry and pharmaceutical development, ultimately contributing to the quality and robustness of the final active pharmaceutical ingredients.

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